

Santamarin: A Comprehensive Technical Guide to its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: **Santamarin**

Cat. No.: **B1680768**

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Introduction

Santamarin is a naturally occurring sesquiterpene lactone belonging to the eudesmanolide group.^{[1][2]} It has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-inflammatory, anti-photoaging, and potential anticancer properties. This technical guide provides a detailed overview of the chemical structure of **Santamarin**, supported by available spectroscopic data, and delves into the experimental protocols used to elucidate its biological functions and the signaling pathways it modulates.

Chemical Structure and Properties

Santamarin is characterized by a complex tricyclic structure. Its systematic IUPAC name is (3aS,5aR,6R,9aS,9bS)-6-hydroxy-5a,9-dimethyl-3-methylidene-4,5,6,7,9a,9b-hexahydro-3aH-benzo[g][1]benzofuran-2-one.^[1]

Table 1: Chemical and Physical Properties of **Santamarin**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₀ O ₃	[1] [2]
Molecular Weight	248.32 g/mol	[1] [3]
CAS Number	4290-13-5	[1] [2]
Appearance	Not specified in provided results	
Solubility	Soluble in DMSO	[3]
Synonyms	Santamarine, Balchanin	[1]

Spectroscopic Data

Detailed spectroscopic data is crucial for the unequivocal identification and structural elucidation of natural products. While a complete, consolidated dataset for **Santamarin** was not available in the searched literature, this section outlines the expected spectroscopic features based on its chemical structure and data from related compounds.

Table 2: Expected Spectroscopic Data for **Santamarin**

Spectroscopic Technique	Expected Features
¹ H NMR	Signals corresponding to methyl groups, methylene protons, methine protons, and olefinic protons. The chemical shifts and coupling constants would be indicative of the stereochemistry of the molecule.
¹³ C NMR	Approximately 15 distinct carbon signals, including those for carbonyl carbons (lactone), olefinic carbons, carbons bearing hydroxyl groups, and aliphatic carbons.
Infrared (IR) Spectroscopy	Characteristic absorption bands for hydroxyl (-OH) stretching, carbonyl (C=O) stretching of the γ -lactone ring, and C=C stretching of the exocyclic methylene group.
Mass Spectrometry (MS)	A molecular ion peak $[M]^+$ corresponding to its molecular weight, along with characteristic fragmentation patterns resulting from the loss of water, carbon monoxide, and other neutral fragments.

X-ray Crystallography

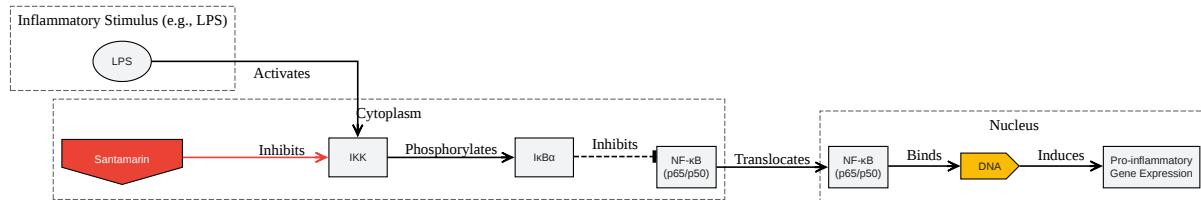
X-ray crystallography provides the most definitive three-dimensional structural information for crystalline compounds. A search for a publicly available Crystallographic Information File (CIF) for **Santamarin** was conducted; however, no specific file was retrieved. The determination of its crystal structure would provide precise bond lengths, bond angles, and torsional angles, confirming its absolute stereochemistry.

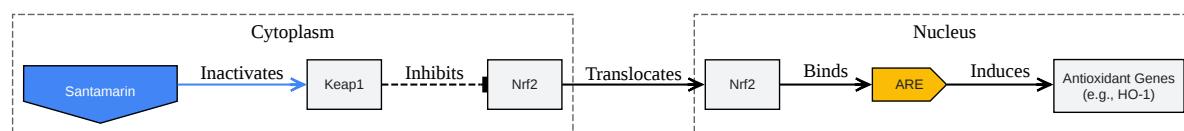
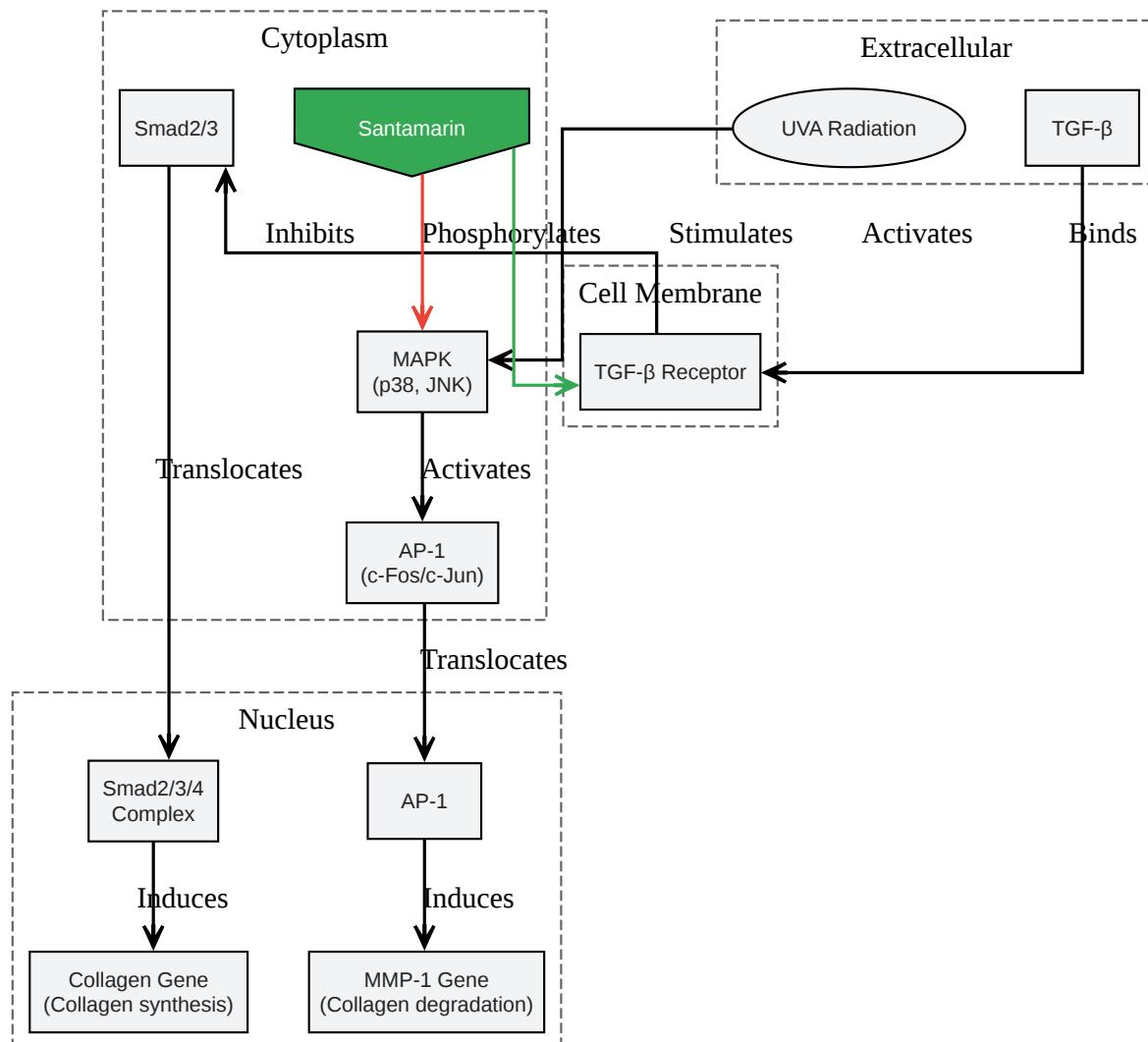
Biological Activity and Signaling Pathways

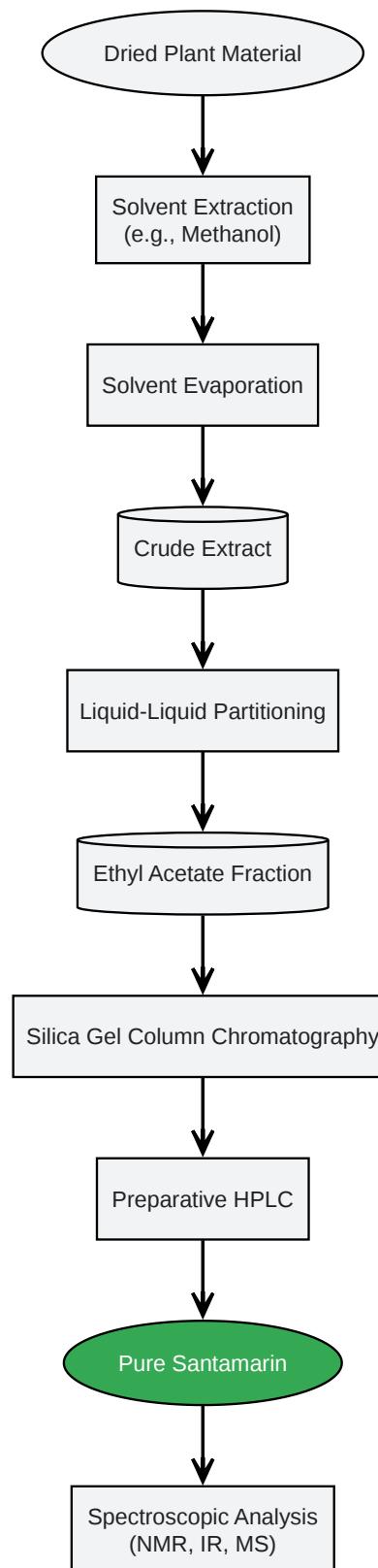
Santamarin exhibits significant biological activities, primarily attributed to its ability to modulate key cellular signaling pathways involved in inflammation and cellular stress responses.

Anti-inflammatory Activity

Santamarin has been shown to exert anti-inflammatory effects by inhibiting the activation of Nuclear Factor-kappa B (NF-κB), a pivotal transcription factor that regulates the expression of pro-inflammatory genes.





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- To cite this document: BenchChem. [Santamarin: A Comprehensive Technical Guide to its Chemical Structure and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680768#what-is-the-chemical-structure-of-santamarin>]

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